

3-Methyl-4-morpholin-4-yl-benzoic acid chemical properties

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Compound of Interest

Compound Name: 3-Methyl-4-morpholin-4-yl-benzoic acid

Cat. No.: B169675

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3-Methyl-4-morpholin-4-yl-benzoic acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of **3-Methyl-4-morpholin-4-yl-benzoic acid**. Due to the limited availability of experimental data in peer-reviewed literature, this document combines reported data for structurally related compounds with predicted properties to offer a thorough profile for research and development purposes.

Chemical Properties and Identifiers

3-Methyl-4-morpholin-4-yl-benzoic acid is a substituted aromatic carboxylic acid featuring a morpholine moiety, a structural component frequently found in biologically active compounds. The presence of the morpholine ring can influence the pharmacokinetic properties of a molecule, such as solubility and metabolic stability.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	3-Methyl-4-morpholin-4-yl-benzoic acid
CAS Number	197445-65-1
Molecular Formula	C ₁₂ H ₁₅ NO ₃
Molecular Weight	221.25 g/mol
Synonyms	3-methyl-4-morpholinobenzoic acid, 3-METHYL-4-(4-MORPHOLINYLYL)BENZOIC ACID

Table 2: Predicted Physicochemical Properties

Property	Predicted Value	Source
Boiling Point	416.2 ± 45.0 °C	ChemicalBook
Density	1.218 ± 0.06 g/cm ³	ChemicalBook
pKa	4.77 ± 0.10	ChemicalBook
logP	-2.2	PubChem

Note: The properties listed in Table 2 are predicted values from computational models and have not been experimentally verified in published literature.

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **3-Methyl-4-morpholin-4-yl-benzoic acid** is not readily available in the surveyed literature, a plausible synthetic route can be devised based on established organic chemistry principles and published methods for analogous compounds. A potential pathway involves the synthesis of 3-methyl-4-aminobenzoic acid as a key intermediate, followed by a nucleophilic substitution reaction with a bis(2-haloethyl) ether, or more directly, a reaction with morpholine itself under appropriate conditions.

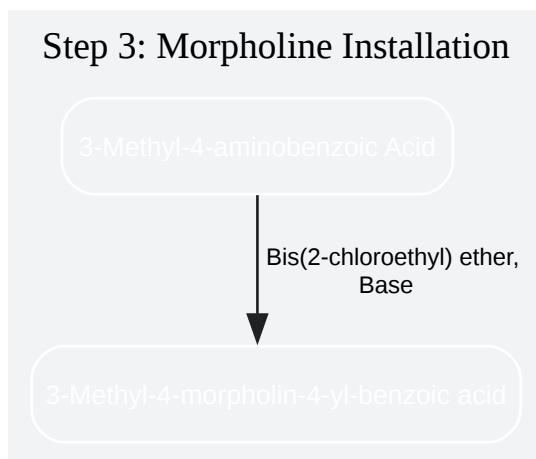
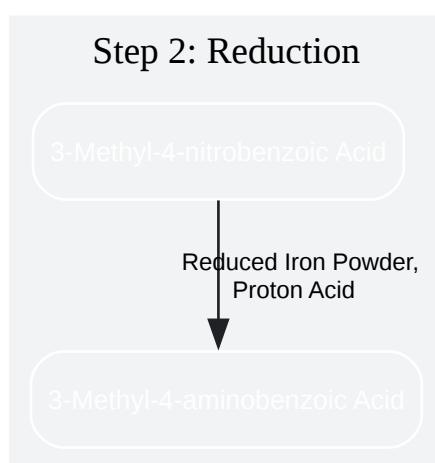
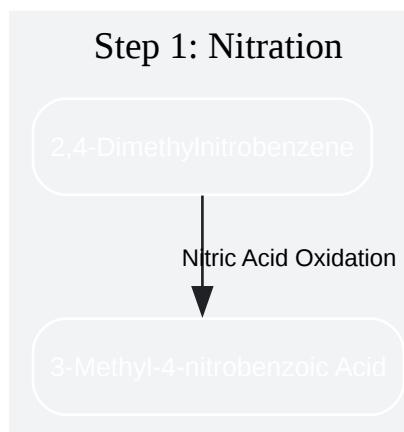
A common precursor for the key intermediate is 3-methyl-4-nitrobenzoic acid. Chinese patent CN106831460A describes a method for the preparation of 3-methyl-4-aminobenzoic acid by the reduction of 3-methyl-4-nitrobenzoic acid using reduced iron powder and a proton acid.[\[1\]](#)

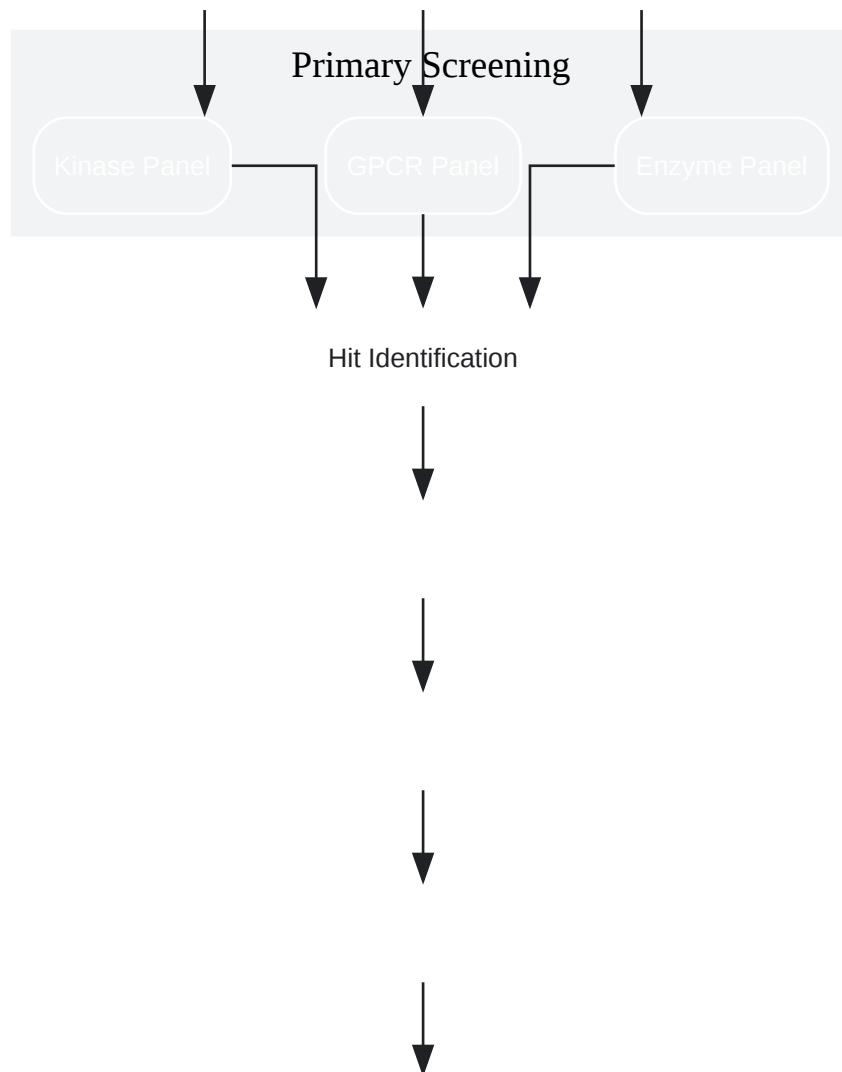
The synthesis of 3-methyl-4-nitrobenzoic acid itself can be achieved through the oxidation of 2,4-dimethyl-nitrobenzene with nitric acid, as detailed in Chinese patent CN104447348A.[2]

Furthermore, a US patent discloses a method for the synthesis of the isomeric 2-Methyl-4-morpholinobenzoic acid by the hydrolysis of its methyl ester using an aqueous NaOH solution in methanol.[3] This suggests that a final hydrolysis step would be effective if the synthesis proceeds via an ester intermediate.

Based on these precedents, a hypothetical multi-step synthesis is outlined below.

Hypothetical Synthesis Workflow





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